

5-Chloro-1-pentanol: A Technical Guide to Stability and Storage

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Compound of Interest		
Compound Name:	5-Chloro-1-pentanol	
Cat. No.:	B147386	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the stability and recommended storage conditions for **5-Chloro-1-pentanol** (CAS No. 5259-98-3). Understanding the stability profile of this bifunctional molecule, which contains both a primary alcohol and a primary alkyl chloride, is critical for its effective use as an intermediate in pharmaceutical synthesis and other research applications. This document summarizes key stability data, outlines potential degradation pathways, and provides detailed experimental protocols for stability assessment.

Executive Summary

5-Chloro-1-pentanol is a versatile chemical intermediate. Its stability is influenced by temperature, light, and the presence of incompatible substances, particularly bases. The primary degradation pathway involves an intramolecular SN2 reaction, leading to the formation of tetrahydropyran. Proper storage in a cool, dark, and dry environment is essential to maintain its purity and integrity over time. This guide provides the necessary technical details to ensure the proper handling and storage of **5-Chloro-1-pentanol** in a research and development setting.

Physicochemical Properties

A summary of the key physicochemical properties of **5-Chloro-1-pentanol** is presented in Table 1.



Property	Value
CAS Number	5259-98-3
Molecular Formula	C ₅ H ₁₁ ClO
Molecular Weight	122.59 g/mol
Appearance	Colorless to pale yellow liquid[1]
Boiling Point	107 °C at 10 torr[1]
Flash Point	83.2 °C[1]
Density	1.06 g/cm ³ [1]
Solubility	Slightly soluble in water

Stability Profile

While specific quantitative kinetic data for the degradation of **5-Chloro-1-pentanol** is not extensively available in peer-reviewed literature, its stability can be inferred from its chemical structure and information on analogous compounds. The key factors influencing its stability are temperature, light, and pH (especially basic conditions).

Thermal Stability: **5-Chloro-1-pentanol** is described as being heat-sensitive.[2] At elevated temperatures, thermal decomposition can occur, potentially leading to the release of irritating gases and vapors, including hydrogen chloride.[3]

Photostability: Exposure to light is a condition to avoid during the storage of similar chloroalkanols, such as 6-chloro-1-hexanol, suggesting that **5-Chloro-1-pentanol** may also be sensitive to light-induced degradation.[1][2] Photochemical degradation of short-chain chlorinated paraffins in aqueous solutions can be initiated by hydroxyl radicals.

pH and Hydrolytic Stability: **5-Chloro-1-pentanol** is susceptible to degradation in the presence of bases. The primary degradation pathway under basic conditions is an intramolecular nucleophilic substitution (SN2) reaction, where the alkoxide formed from the deprotonation of the hydroxyl group attacks the carbon bearing the chlorine atom, leading to the formation of tetrahydropyran (THP). This cyclization is a well-known reaction for halohydrins. Strong oxidizing agents are also incompatible with **5-Chloro-1-pentanol**.[4]



A summary of the known stability information is provided in Table 2.

Condition	Observation	Potential Degradation Products
Elevated Temperature	Heat-sensitive; decomposition can occur.	Hydrogen chloride, various organic fragments
Exposure to Light	Potentially unstable; recommended to avoid.	Not specifically determined, but likely radical-mediated degradation products.
Basic Conditions (e.g., strong bases)	Unstable; undergoes intramolecular cyclization.	Tetrahydropyran, Chloride ions
Acidic Conditions	Generally more stable than in basic conditions, but acid-catalyzed dehydration or ether formation could be possible at high temperatures.	Not specifically determined.
Oxidizing Conditions	Incompatible with strong oxidizing agents.	Oxidation of the primary alcohol to an aldehyde or carboxylic acid.

Recommended Storage Conditions

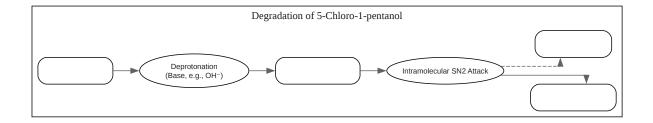
To ensure the long-term stability and purity of **5-Chloro-1-pentanol**, the following storage conditions are recommended based on information from safety data sheets and chemical suppliers.



Parameter	Recommendation	Rationale
Temperature	Refrigerated (2-8 °C or 0-10 °C)[5]	To minimize thermal degradation and slow down potential side reactions.
Atmosphere	Sealed in a dry environment. [5]	The compound is moisture- sensitive.[4]
Light	Store in a dark place or in an amber container.	To prevent potential photolytic degradation.
Container	Tightly sealed, appropriate for chlorinated hydrocarbons (e.g., glass).	To prevent contamination and evaporation.
Ventilation	Store in a well-ventilated area. [2]	General safety precaution for chemical storage.
Incompatibilities	Store away from strong oxidizing agents and strong bases.[2][4]	To prevent chemical reactions and degradation.

Signaling Pathways and Degradation Mechanisms

The primary and most well-defined degradation pathway for **5-Chloro-1-pentanol** is its base-promoted intramolecular cyclization to form tetrahydropyran. This reaction proceeds via an intramolecular SN2 mechanism.





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Base-promoted intramolecular cyclization of **5-Chloro-1-pentanol**.

Experimental Protocols

While specific, validated stability-indicating methods for **5-Chloro-1-pentanol** are not readily available in the public domain, a general protocol for a forced degradation study can be designed based on ICH guidelines and the known chemical properties of the compound.

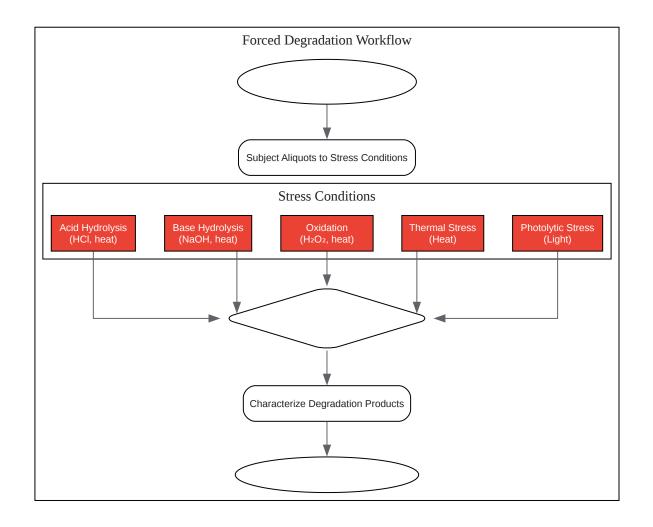
Objective: To identify potential degradation products and significant degradation pathways for **5-Chloro-1-pentanol** under various stress conditions.

Materials:

- 5-Chloro-1-pentanol (high purity)
- Hydrochloric acid (HCl), 0.1 N and 1 N
- Sodium hydroxide (NaOH), 0.1 N and 1 N
- Hydrogen peroxide (H₂O₂), 3% and 30%
- · High-purity water
- Acetonitrile (HPLC grade)
- Suitable analytical column (e.g., C18)
- HPLC with UV or Mass Spectrometric (MS) detector
- pH meter
- Photostability chamber
- Oven

Experimental Workflow:





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Generalized experimental workflow for forced degradation studies.

Procedure:

 Preparation of Stock Solution: Prepare a stock solution of 5-Chloro-1-pentanol in a suitable solvent (e.g., acetonitrile or a mixture of acetonitrile and water) at a known concentration (e.g., 1 mg/mL).



· Stress Conditions:

- Acid Hydrolysis: Mix the stock solution with 0.1 N HCl and 1 N HCl. Keep one set of samples at room temperature and another at an elevated temperature (e.g., 60 °C) for a defined period (e.g., 24, 48, 72 hours).
- Base Hydrolysis: Mix the stock solution with 0.1 N NaOH and 1 N NaOH. Maintain the samples at room temperature for various time points, as the reaction is expected to be faster.
- Oxidative Degradation: Mix the stock solution with 3% H₂O₂ and 30% H₂O₂. Keep one set
 of samples at room temperature and another at an elevated temperature (e.g., 60 °C) for a
 defined period.
- Thermal Degradation: Expose the solid or liquid sample to dry heat in an oven at a high temperature (e.g., 80 °C) for a defined period. Also, reflux a solution of the compound.
- Photolytic Degradation: Expose a solution of the compound to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near ultraviolet energy of not less than 200 watt hours/square meter in a photostability chamber. A control sample should be kept in the dark.
- Sample Analysis: At each time point, withdraw an aliquot of the stressed sample, neutralize it
 if necessary, and dilute it to a suitable concentration for analysis. Analyze the samples using
 a validated stability-indicating HPLC method, preferably with a mass spectrometer detector
 to identify the mass of the degradation products.
- Data Evaluation: Compare the chromatograms of the stressed samples with that of an unstressed control sample. Identify and quantify the degradation products. Based on the identified structures, propose the degradation pathways.

Conclusion

5-Chloro-1-pentanol is a moderately stable compound that requires specific storage conditions to prevent degradation. The primary concerns for its stability are exposure to high temperatures, light, and especially basic conditions, which can lead to intramolecular cyclization to form tetrahydropyran. For researchers, scientists, and drug development



professionals, adherence to the recommended storage conditions of refrigeration in a dry, dark, and well-ventilated area is crucial for maintaining the integrity of this important chemical intermediate. The provided framework for a forced degradation study can serve as a starting point for developing a comprehensive understanding of its stability profile in specific applications.

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